

PhenoFluorMix: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *PhenoFluor(c)Mix*

Cat. No.: *B1435965*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PhenoFluorMix is a stable, air- and moisture-tolerant reagent used for the chemoselective deoxyfluorination of phenols and heterocycles.^{[1][2]} Developed as a practical alternative to the more moisture-sensitive PhenoFluor, it is a mixture of N,N'-1,3-bis(2,6-diisopropylphenyl)chloroimidazolium chloride and cesium fluoride (CsF).^[1] Its stability allows for easier handling and storage, making it a valuable tool in medicinal chemistry and drug development for the synthesis of fluorinated compounds.^[1] This guide provides a detailed overview of the safety data, handling precautions, and experimental considerations for PhenoFluorMix.

Safety Data and Hazard Information




PhenoFluorMix is classified as a hazardous substance. The following tables summarize the key safety information based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

GHS Hazard Classification

Hazard Class	Category	Route of Exposure	Target Organs
Acute Toxicity	4	Oral	-
Skin Corrosion/Irritation	2	Skin	-
Serious Eye Damage/Eye Irritation	1	Eyes	-
Reproductive Toxicity	2	-	-
Specific Target Organ Toxicity (Single Exposure)	3	Inhalation	Respiratory system
Specific Target Organ Toxicity (Repeated Exposure)	2	-	Kidney, Adrenal gland
Hazardous to the Aquatic Environment, Chronic Hazard	3	-	-

Source: Sigma-Aldrich

GHS Label Elements

Pictogram	Signal Word	Hazard Statements (H-codes)
  	Danger	H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled.[3] H314: Causes severe skin burns and eye damage.[3] H315: Causes skin irritation. H318: Causes serious eye damage. H335: May cause respiratory irritation. H361d: Suspected of damaging the unborn child. H373: May cause damage to organs (Kidney, Adrenal gland) through prolonged or repeated exposure. H412: Harmful to aquatic life with long lasting effects. EUH032: Contact with acids liberates very toxic gas.

Source: Sigma-Aldrich, Tokyo Chemical Industry Co., Ltd.[3]

Physical and Chemical Properties

Property	Value
Physical State	Solid, powder to crystal.[3]
Appearance	White to almost white.[3]
Melting Point	229 °C[3] (228.65 °C)
Flash Point	Not applicable.
Storage Class	11 (Combustible Solids).
WGK (Germany)	3 (Highly hazardous for water).

Handling and Storage Precautions

Proper handling and storage of PhenoFluorMix are crucial to ensure the safety of laboratory personnel and to maintain the integrity of the reagent.

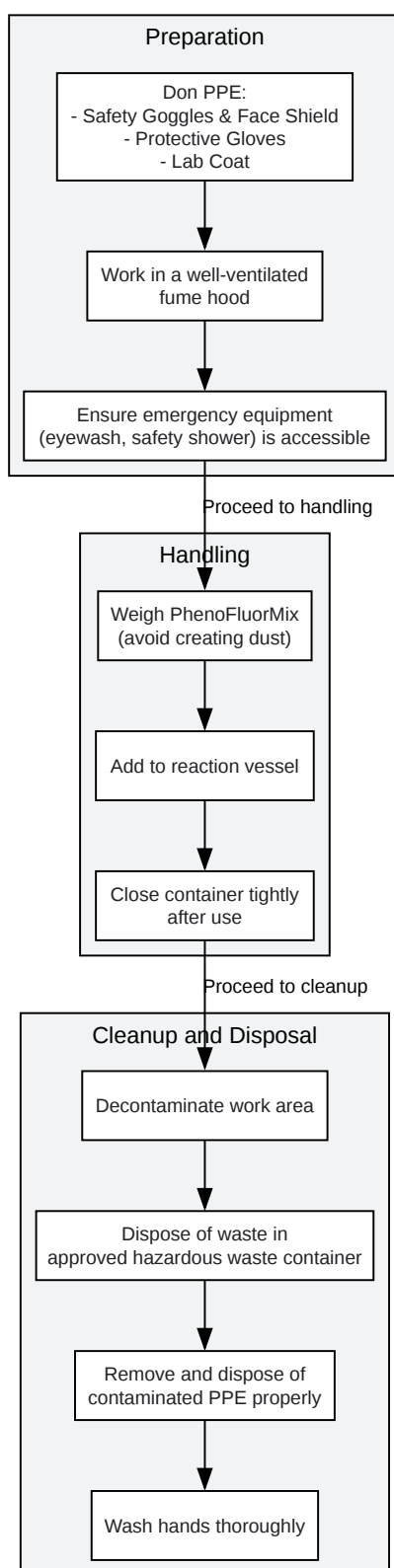
Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling PhenoFluorMix. The following PPE is recommended:

- Eye Protection: Wear chemical safety goggles and a face shield.[\[3\]](#)
- Hand Protection: Wear protective gloves (e.g., nitrile rubber).[\[3\]](#)
- Skin and Body Protection: Wear a lab coat, and consider additional protective clothing if there is a risk of significant exposure.[\[3\]](#)
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[3\]](#) Do not breathe dust or mists.[\[3\]](#)

Safe Handling Workflow

The following diagram illustrates the recommended workflow for handling PhenoFluorMix.



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Safe Handling Workflow for PhenoFluorMix

Storage

- Store in a cool, dark, and dry place, preferably at <15°C.[3]
- Keep the container tightly closed and store under an inert gas atmosphere.[3]
- PhenoFluorMix is moisture-sensitive and should be protected from humidity.[3]
- Store locked up.[3]

Emergency Procedures

In case of accidental exposure, follow these first-aid measures immediately.

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Remove the person to fresh air and keep them comfortable for breathing. Immediately call a POISON CENTER or doctor.[3]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.[3]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[3]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor. [3]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use extinguishing media appropriate for the surrounding fire.
- Specific Hazards: Thermal decomposition can produce toxic fumes.
- Protective Equipment: Wear self-contained breathing apparatus and full protective clothing.

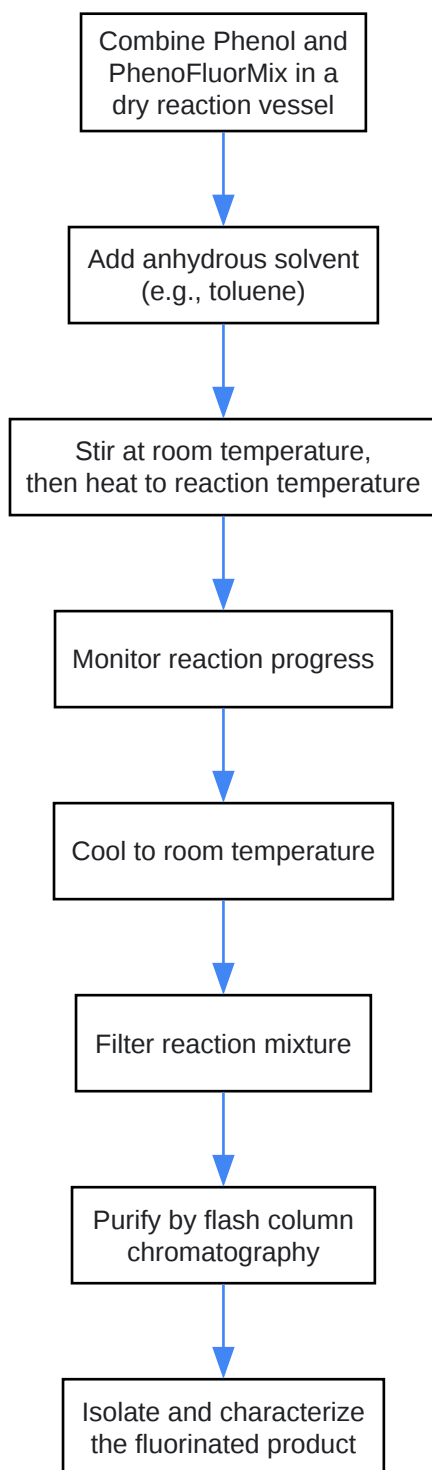
Experimental Protocols

A typical experimental procedure for the deoxyfluorination of a phenol using PhenoFluorMix is as follows. A thorough hazard analysis and risk assessment should be conducted before starting any reaction.^[4]

General Deoxyfluorination Procedure

- **Preparation:** In a well-ventilated fume hood, add the phenol substrate and PhenoFluorMix to a dry reaction vessel equipped with a magnetic stir bar.
- **Solvent Addition:** Add an anhydrous solvent (e.g., toluene) to the reaction vessel.^[3]
- **Reaction:** Stir the mixture at room temperature for a short period, then heat to the desired reaction temperature (e.g., 110 °C) for the specified time (e.g., 24 hours).^[3]
- **Workup:** After cooling to room temperature, the reaction mixture is typically filtered to remove solid byproducts.
- **Purification:** The crude product is then purified, commonly by flash column chromatography on silica gel.^{[3][4]}

The following diagram outlines the general workflow for a deoxyfluorination reaction with PhenoFluorMix.



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General Experimental Workflow for Deoxyfluorination

Disposal Considerations

- Dispose of contents and container in accordance with local, regional, national, and international regulations.
- Waste should be handled as hazardous material.

Conclusion

PhenoFluorMix is a valuable reagent for the synthesis of fluorinated molecules. While it offers advantages in terms of stability and ease of use, it is a hazardous substance that requires careful handling. By adhering to the safety precautions, using appropriate personal protective equipment, and following the recommended experimental procedures, researchers can safely and effectively utilize PhenoFluorMix in their work. Always consult the most recent Safety Data Sheet from your supplier before use.

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